

(2E,4E)-2,4-Octadien-1-ol chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Octadien-1-ol, (2E,4E)-

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An In-depth Technical Guide to (2E,4E)-2,4-Octadien-1-ol

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and biological relevance of (2E,4E)-2,4-Octadien-1-ol. The information is intended for researchers, scientists, and professionals in drug development and the chemical industry.

Chemical and Physical Properties

(2E,4E)-2,4-Octadien-1-ol is an aliphatic alcohol.^[1] The quantitative data regarding its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Computed Properties of (2E,4E)-2,4-Octadien-1-ol

| Property | Value | Source |
|-------------------|---|---------------------|
| IUPAC Name | (2E,4E)-octa-2,4-dien-1-ol | --INVALID-LINK--[2] |
| Molecular Formula | C ₈ H ₁₄ O | --INVALID-LINK--[2] |
| Molecular Weight | 126.20 g/mol | --INVALID-LINK--[2] |
| CAS Number | 18409-20-6 | --INVALID-LINK--[2] |
| ChEBI ID | CHEBI:138748 | --INVALID-LINK--[2] |
| FEMA Number | 3956 | --INVALID-LINK--[2] |
| JECFA Number | 1180 | --INVALID-LINK--[2] |
| SMILES | <chem>CCC/C=C/C=C/CO</chem> | --INVALID-LINK--[2] |
| InChI | InChI=1S/C8H14O/c1-2-3-4-5-6-7-8-9/h4-7,9H,2-3,8H2,1H3/b5-4+,7-6+ | --INVALID-LINK--[2] |
| XlogP3-AA | 2.00 (est) | --INVALID-LINK--[3] |

Table 2: Experimental Physical Properties of (2E,4E)-2,4-Octadien-1-ol

| Property | Value | Source |
|------------------|--|--|
| Appearance | Colorless liquid | --INVALID-LINK--[2] |
| Odor | Mild, pleasant, fatty odor with a green aroma.[2][3] | --INVALID-LINK--[2], --INVALID-LINK--[3] |
| Taste | At 1.00 - 5.00 ppm, it is described as fatty, oily, and waxy with brothy, savory chicken and beef notes, and creamy with a cucumber and melon nuance.[3] | --INVALID-LINK--[3] |
| Boiling Point | 75.00 °C @ 0.50 mm Hg | --INVALID-LINK--[3] |
| Density | 0.864 - 0.874 g/cm ³ @ 25.00 °C | --INVALID-LINK--[2] |
| Refractive Index | 1.486 - 1.496 @ 20.00 °C | --INVALID-LINK--[2] |
| Flash Point | 185.00 °F (85.00 °C) TCC | --INVALID-LINK--[3] |
| Solubility | Insoluble in water; soluble in fat and ethanol.[2] | --INVALID-LINK--[2] |

Experimental Protocols

A common and effective method for the synthesis of (2E,4E)-2,4-Octadien-1-ol is the selective reduction of the corresponding aldehyde, (2E,4E)-2,4-octadienal. Sodium borohydride (NaBH₄) is a suitable reagent for this transformation as it is a mild reducing agent that can selectively reduce aldehydes in the presence of other functional groups, such as alkenes, and can be used in protic solvents.

Protocol: Synthesis of (2E,4E)-2,4-Octadien-1-ol by Reduction of (2E,4E)-2,4-octadienal

Materials:

- (2E,4E)-2,4-octadienal

- Methanol (reagent grade)
- Sodium borohydride (NaBH_4)
- Deionized water
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve (2E,4E)-2,4-octadienal (1 equivalent) in methanol.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add sodium borohydride (NaBH_4) (0.5 equivalents) portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture in an ice bath and quench the reaction by the slow addition of deionized water.

- Remove the methanol under reduced pressure using a rotary evaporator.
- Transfer the aqueous residue to a separatory funnel and extract the product with diethyl ether (3 x volume of aqueous layer).
- Combine the organic layers and wash with a saturated aqueous solution of ammonium chloride, followed by deionized water.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to yield the crude (2E,4E)-2,4-Octadien-1-ol.
- The crude product can be further purified by vacuum distillation or column chromatography.

Biological Information

(2E,4E)-2,4-Octadien-1-ol is primarily used as a flavoring agent in the food industry.[2] It is valued for its savory, fatty, and waxy flavor profile.[3] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated (E,E)-2,4-Octadien-1-ol and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[2]

As a fatty alcohol, (2E,4E)-2,4-Octadien-1-ol is expected to be involved in lipid metabolism.[4] However, specific signaling pathways or detailed mechanisms of action have not been extensively studied or reported in the scientific literature.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of (2E,4E)-2,4-Octadien-1-ol from (2E,4E)-2,4-octadienal.



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Caption: Synthesis workflow for (2E,4E)-2,4-Octadien-1-ol.

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- To cite this document: BenchChem. [(2E,4E)-2,4-Octadien-1-ol chemical and physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147769#2e-4e-2-4-octadien-1-ol-chemical-and-physical-properties>]

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